

Comprehensive Guide: Thermal & Structural Characterization of Poly(2-(acryloyloxy)-2-methylpropanoic acid)

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Compound of Interest

Compound Name:	2-(Acryloyloxy)-2-methylpropanoic acid
CAS No.:	1294000-55-7
Cat. No.:	B582218

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Executive Summary

Poly(2-(acryloyloxy)-2-methylpropanoic acid) (P(AMP)) is a specialized, pH-responsive functional acrylate polymer. Unlike its ubiquitous cousin Poly(acrylic acid) (PAA) or the sulfonate-based AMPS, P(AMP) features a gem-dimethyl substituted spacer that imparts unique steric rigidity and hydrolytic sensitivity.

This guide addresses the critical thermal property—Glass Transition Temperature (T_g)—which dictates the polymer's physical state during processing and drug release. Due to the specific structural interplay between the bulky gem-dimethyl group and the hydrogen-bonding carboxyl moiety, the T_g of dry P(AMP) is theoretically predicted to lie in the 80°C – 120°C range, significantly higher than its non-functionalized analog, Poly(tert-butyl acrylate) (T_g ~45°C).

Part 1: Structural Analysis & T_g Prediction

The Structure-Property Relationship

To understand the Tg of P(AMP), we must deconstruct its monomeric unit relative to known standards. The Tg is governed by chain stiffness (steric hindrance) and intermolecular forces (hydrogen bonding).

Polymer	Repeat Unit Side Chain	Tg (Approx.) ^{[1][2]}	Structural Impact
Poly(methyl acrylate) (PMA)	-COOCH ₃	10°C	Flexible, low steric hindrance.
Poly(tert-butyl acrylate) (PtBA)	-COOC(CH ₃) ₃	45–50°C	Bulky tert-butyl group restricts rotation (stiffening).
Poly(acrylic acid) (PAA)	-COOH	106°C	Strong intermolecular Hydrogen Bonding dominates.
Poly(2-carboxyethyl acrylate) (PCEA)	-COOCH ₂ CH ₂ COOH	37°C	Flexible spacer reduces Tg despite H-bonding.
P(AMP) (Target)	-COOC(CH ₃) ₂ COOH	80–120°C (Pred.)	High Stiffness + H-Bonding.

Mechanistic Insight: P(AMP) combines the steric bulk of PtBA with the dimerization capability of PAA. The gem-dimethyl group (-C(CH₃)₂-) acts as a rigid spacer, preventing the flexibility seen in PCEA. Consequently, the polymer chains require higher thermal energy to initiate segmental motion, elevating the Tg.

The "Moisture Trap" in Tg Measurement

Critical Warning: P(AMP) is hydrophilic. Absorbed atmospheric water acts as a potent plasticizer, disrupting hydrogen bonds and increasing free volume.

- Wet Tg: Can drop to < 40°C (Rubber at room temperature).
- Dry Tg: > 80°C (Glass at room temperature).

Researchers often misreport the Tg of hydrophilic acrylates because they measure the "equilibrated" (wet) state rather than the dry state.

Part 2: Synthesis & Experimental Protocols

Monomer Identity & Handling

- Chemical Name: **2-(acryloyloxy)-2-methylpropanoic acid**
- CAS Number: 1294000-55-7 (or 108124-75-0 for specific salt forms)
- Synonyms: 2-Carboxypropan-2-yl acrylate;
-Acryloyloxyisobutyric acid.
- Storage: Store at -20°C. Sensitive to spontaneous polymerization and hydrolysis.

Polymerization Protocol (Free Radical)

This protocol yields a homopolymer suitable for thermal analysis.

Reagents:

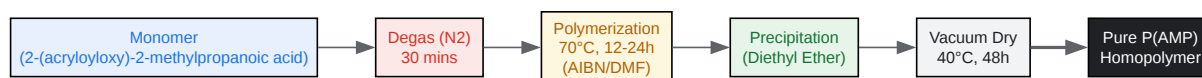
- Monomer: **2-(acryloyloxy)-2-methylpropanoic acid** (5.0 g).
- Initiator: AIBN (Azobisisobutyronitrile), recrystallized (0.05 g, 1 wt%).
- Solvent: Anhydrous DMF or 1,4-Dioxane (20 mL).
- Precipitant: Cold Diethyl Ether or Hexane.

Workflow:

- Dissolution: Dissolve monomer and AIBN in solvent in a Schlenk flask.
- Degassing: Purge with dry Nitrogen () for 30 minutes to remove oxygen (radical scavenger).
- Polymerization: Immerse flask in an oil bath at 70°C for 12–24 hours.

- Purification:
 - Concentrate the solution via rotary evaporation.
 - Dropwise addition into excess cold diethyl ether under vigorous stirring.
 - Collect white precipitate.
- Drying: Vacuum dry at 40°C for 48 hours. Crucial for accurate Tg.

Visualization: Synthesis Pathway



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Figure 1: Step-by-step synthesis workflow for Poly(2-(acryloyloxy)-2-methylpropanoic acid).

Part 3: Thermal Characterization (DSC Protocol)

To determine the Tg accurately, you must erase the "thermal history" (moisture and processing stress).

Differential Scanning Calorimetry (DSC) Method

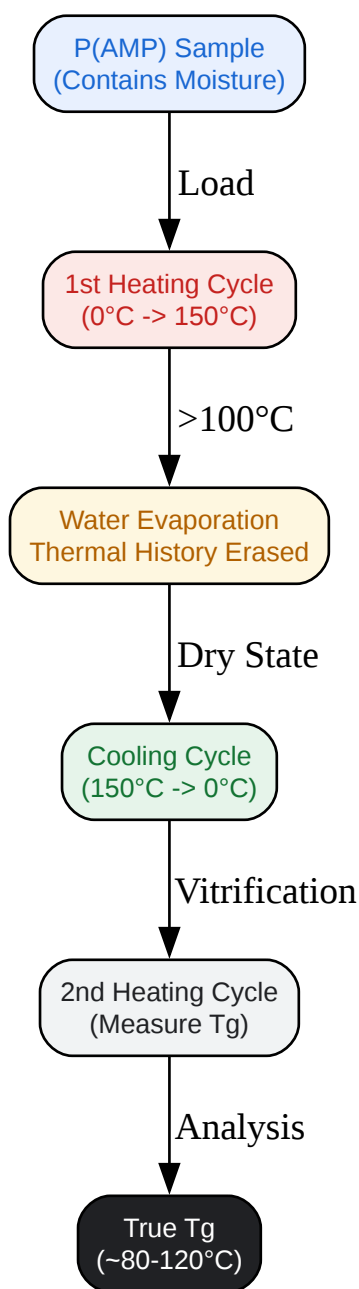
- Instrument: TA Instruments Q2000 or equivalent.
- Pan: Tzero Aluminum Pan (Hermetically sealed with a pinhole to allow moisture escape, or standard crimped if pre-dried).
- Sample Mass: 5–10 mg.

The "Heat-Cool-Heat" Cycle:

- Ramp 1 (Drying): Heat from 0°C to 150°C at 10°C/min.
 - Purpose: Removes absorbed water and relaxes polymer chains.

- Observation: You may see a broad endotherm near 100°C (water evaporation).
- Isothermal: Hold at 150°C for 5 minutes.
- Cool: Cool to 0°C (or -20°C) at 10°C/min.
- Ramp 2 (Measurement): Heat from 0°C to 160°C at 10°C/min.
 - Measurement: The T_g is the inflection point of the step transition in this second heating cycle.

Visualization: DSC Logic



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Figure 2: The "Heat-Cool-Heat" DSC protocol required to eliminate moisture artifacts.

Part 4: Applications in Drug Delivery

The specific Tg and acid functionality of P(AMP) make it a prime candidate for Enteric Coatings and pH-Responsive Hydrogels.

- Enteric Protection:

- At gastric pH (1.2), the carboxyl groups are protonated (uncharged). The polymer collapses, becoming hydrophobic and insoluble.
- High Tg ensures the coating remains glassy and impermeable in the stomach, protecting acid-labile drugs.
- Intestinal Release:
 - At intestinal pH (> 6.0), the carboxyl groups deprotonate.
 - Charge repulsion causes rapid swelling/dissolution, releasing the payload.

References

- Polymer Properties Database. Glass Transition Temperature of Acrylate Polymers. Sigma-Aldrich / Merck. [Link](#)
- Matyjaszewski, K., & Davis, T. P. (2002). Handbook of Radical Polymerization. Wiley-Interscience.
- Lowe, A. B. (2014). Thiol-ene "click" reactions and recent applications in polymer and materials synthesis. Polymer Chemistry. [\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) (Context on functional acrylate derivatives).
- ISO 11357-2:2013. Plastics — Differential scanning calorimetry (DSC) — Part 2: Determination of glass transition temperature. [Link](#)

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Sources

- [1. taylorandfrancis.com](https://www.taylorandfrancis.com) [[taylorandfrancis.com](https://www.taylorandfrancis.com)]
- [2. US5098956A - Polyol blends of low TG and high TG acrylic copolymers - Google Patents](#) [patents.google.com]

- 3. Poly(methyl methacrylate), carboxy-terminated [[polymersource.ca](#)]
- 4. [mdpi.com](#) [[mdpi.com](#)]
- 5. [researchgate.net](#) [[researchgate.net](#)]
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